

Application Notes: Direct Violet 1 in Textile Dyeing Research

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Compound of Interest

Compound Name: Direct Violet 1

Cat. No.: B12427556

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Introduction

Direct Violet 1, also known by its Colour Index (C.I.) number 22570, is a double azo class direct dye.^[1] It is characterized by its solubility in water, forming a deep purplish-red to purple solution, and its substantivity for cellulosic fibers.^[1] This property allows it to be applied directly to fibers like cotton, viscose, silk, and polyamide from an aqueous bath containing an electrolyte, such as sodium chloride or sodium sulfate.^{[2][3][4]} Its primary applications are in the dyeing and printing of cotton and other cellulose fibers, as well as in the coloration of paper pulp and leather.^{[1][2]}

Chemical and Physical Properties

Direct Violet 1 is a sodium salt of an aromatic sulfonic acid.^[5] Its chemical structure and properties are critical to its function as a direct dye, enabling its affinity for hydrophilic fibers.

Property	Value	Reference
C.I. Name	C.I. Direct Violet 1, 22570	[1][2][6]
CAS Registry Number	2586-60-9	[1][6]
Molecular Formula	C ₃₂ H ₂₂ N ₆ Na ₂ O ₈ S ₂	[7]
Molecular Weight	728.66 g/mol	[6]
Chemical Class	Double Azo Dye	
Physical Appearance	Red-brown or off-white to brown powder	[1][6][7]
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in other organic solvents.	[1][2]
Lambda max (λmax)	525.0 nm	[7]

Principle of Direct Dyeing

Direct dyes are applied to cellulosic fibers through a process of adsorption, diffusion, and migration from a dye bath containing electrolytes. The long, linear molecular structure of **Direct Violet 1** and the presence of hydrogen bonding groups facilitate its affinity for the cellulose polymer chains in cotton. The dyeing process is influenced by several key parameters:

- **Electrolyte:** The addition of salt (e.g., NaCl or Na₂SO₄) is crucial. It reduces the negative charge on the surface of the cotton fiber, thereby lowering the repulsion between the anionic dye molecules and the fiber, which promotes dye exhaustion.[8]
- **Temperature:** Higher temperatures swell the cotton fiber, opening up its amorphous regions and increasing the rate of dye diffusion into the fiber structure.[8] Dyeing is often carried out at or near boiling point for maximum affinity and exhaustion.[1][9]
- **pH:** The dyeing process is typically carried out in a neutral to slightly alkaline medium. Soda ash may be used to maintain the appropriate pH.[3][9]

- **Liquor Ratio (M:L):** This is the ratio of the weight of the material (M) to the volume of the liquor (L). It affects the concentration of dye and electrolytes in the bath and can influence dye uptake.

Environmental and Safety Considerations

Like many synthetic dyes, the use of **Direct Violet 1** requires careful management of wastewater. Effluents from textile dyeing can contain unfixed dye, salts, and other chemicals, which can impact aquatic environments by increasing biochemical oxygen demand (BOD), chemical oxygen demand (COD), and impairing light penetration in water bodies.^{[10][11][12]} Azo dyes, as a class, are also under scrutiny, as some can break down to form potentially carcinogenic aromatic amines.^{[11][12][13]} Therefore, research into more sustainable dyeing methods and effective effluent treatment is a critical area of study.^[5]

Experimental Protocols

The following protocols provide detailed methodologies for the application and evaluation of **Direct Violet 1** in a research setting.

Protocol 1: Exhaust Dyeing of Cotton Fabric with **Direct Violet 1**

This protocol describes a standard laboratory procedure for dyeing scoured and bleached cotton fabric.

Materials:

- **Direct Violet 1** dye powder
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (anhydrous Na₂SO₄)
- Soda ash (Na₂CO₃)
- Distilled or deionized water
- Laboratory dyeing machine (e.g., beaker dyer)

- Glass beakers, graduated cylinders, and a balance

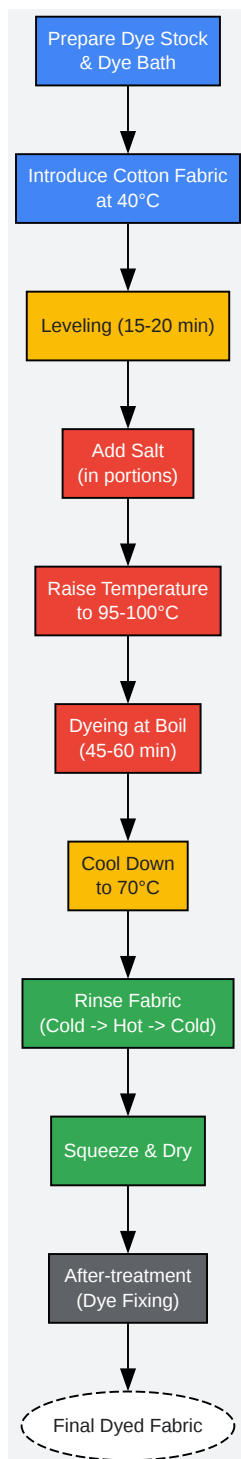
Typical Dyeing Parameters:

Parameter	Value
Dye Shade	1.0% (on weight of fabric, owf)
Material-to-Liquor Ratio (M:L)	1:20
Salt Concentration	10-20 g/L (or 5-20% owf)[3][8][9]
Soda Ash	0.5 - 1.0 g/L (or 0.5-1% owf)[3][9]
Initial Temperature	40°C[3][9]
Final Dyeing Temperature	95°C - 100°C (Boil)[8]
Rate of Temperature Rise	2°C / minute
Dyeing Time at Final Temp.	45 - 60 minutes[3][4][9]

Procedure:

- **Dye Stock Solution Preparation:** Accurately weigh the required amount of **Direct Violet 1** dye. Create a paste with a small amount of cold water, then add boiling water with constant stirring to fully dissolve the dye.[3][4]
- **Dye Bath Setup:** Set the dye bath in the beaker dyer with the required volume of water, the calculated amount of dye stock solution, and soda ash to achieve the desired M:L ratio.[3][9]
- **Dyeing:** a. Introduce the pre-wetted cotton fabric into the dye bath at an initial temperature of 40°C.[3][9] b. Run the machine for 15-20 minutes to allow for initial dye leveling.[3][4] c. Add the required amount of pre-dissolved salt in two to three installments over 15 minutes.[3][9] d. Raise the temperature to 95-100°C at a rate of 2°C/minute. e. Continue dyeing at this temperature for 45-60 minutes.[3][4] f. Cool the dye bath down to 60-70°C.[8]
- **Rinsing and Drying:** a. Remove the fabric from the dye bath, squeeze it, and perform a cold rinse to remove loose surface dye. b. Perform a hot rinse followed by another cold rinse. c. Squeeze the fabric and air-dry or oven-dry at a moderate temperature.

- After-treatment (Optional but Recommended): To improve poor wash fastness, treat the dyed fabric with a cationic dye-fixing agent according to the manufacturer's instructions.[3][9]



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Diagram 1: Experimental workflow for cotton dyeing with **Direct Violet 1**.

Protocol 2: Evaluation of Dye Uptake (% Exhaustion)

This protocol measures the percentage of dye that has transferred from the dye bath to the fabric.

Materials:

- UV-Vis Spectrophotometer
- Cuvettes
- Volumetric flasks and pipettes
- Samples of the dye bath liquor taken before and after dyeing

Procedure:

- **Calibration Curve:** Prepare a series of standard solutions of **Direct Violet 1** of known concentrations. Measure the absorbance of each standard at the dye's λ_{max} (525.0 nm)^[7] and plot a calibration curve of absorbance versus concentration.
- **Sample Measurement:** a. Before starting the dyeing process, take an aliquot of the initial dye bath. b. After the dyeing process is complete, take an aliquot of the final (exhaust) dye bath. c. Dilute both samples with a known volume of water to bring their absorbance within the range of the calibration curve.
- **Calculation:** a. Using the calibration curve, determine the initial concentration (C_1) and final concentration (C_2) of the dye in the bath. b. Calculate the percentage of dye exhaustion (%E) using the following formula:

$$\%E = [(C_1 - C_2) / C_1] \times 100$$

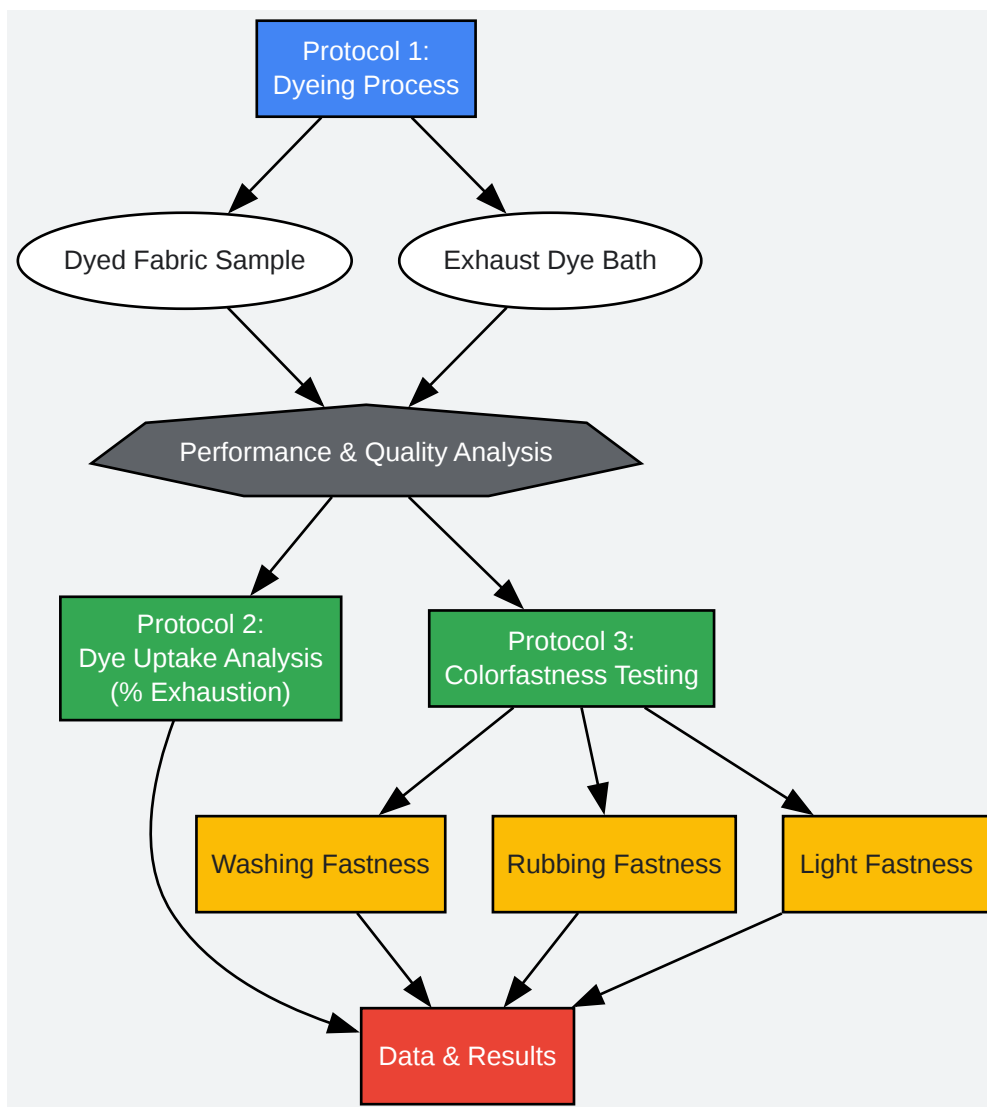
Protocol 3: Assessment of Colorfastness Properties

Colorfastness tests evaluate the resistance of the dye on the fabric to various external agents. The results are typically rated by comparing the change in color and the staining of an adjacent undyed fabric against a standard grey scale.^{[14][15]}

Rating	Description
5	No change / No staining
4	Slight change / Slight staining
3	Noticeable change / Noticeable staining
2	Considerable change / Considerable staining
1	Severe change / Severe staining

Procedures:

- Colorfastness to Washing (ISO 105-C06): A dyed specimen is stitched between two specified adjacent fabrics (e.g., cotton and wool). The composite sample is washed in a soap or detergent solution under specified conditions of time and temperature. The change in the color of the specimen and the staining on the adjacent fabrics are evaluated using the grey scales.[\[15\]](#)[\[16\]](#)
- Colorfastness to Rubbing/Crocking (ISO 105-X12): The dyed fabric is rubbed with a standard white cotton cloth (crock cloth) under controlled pressure using a crockmeter, both in dry and wet conditions. The amount of color transferred to the white cloth is assessed using the grey scale for staining.[\[14\]](#)
- Colorfastness to Light (ISO 105-B02): A dyed specimen is exposed to a standard artificial light source (e.g., Xenon arc lamp) that mimics natural sunlight, alongside a set of standard blue wool references. The colorfastness is rated by comparing the fading of the specimen to the fading of the blue wool standards.[\[14\]](#)[\[16\]](#)



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Diagram 2: Logical workflow for the evaluation of a dyeing process.

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